

# Spectroscopic Data for (1R)-Chrysanthemolactone Remains Elusive in Publicly Available Resources

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## Compound of Interest

Compound Name: (1R)-Chrysanthemolactone

Cat. No.: B12830299

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A comprehensive search for detailed spectroscopic data—specifically Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the specific stereoisomer **(1R)-Chrysanthemolactone** has yielded insufficient information to compile an in-depth technical guide. Despite targeted searches for synthesis, isolation, and characterization studies, publicly accessible scientific literature and databases do not appear to contain the complete quantitative spectral data and detailed experimental protocols necessary for a thorough analysis.

Efforts to locate  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS spectra, along with the corresponding experimental conditions for **(1R)-Chrysanthemolactone**, did not uncover a dedicated publication or a comprehensive dataset. While general information on the spectroscopic analysis of related terpenoids and chrysanthemic acid derivatives is available, this information is not specific enough to construct the requested detailed tables and protocols for the (1R)-lactone variant.

The creation of a technical whitepaper, as originally requested, hinges on the availability of precise, verifiable data. Without access to primary literature reporting the synthesis or isolation and subsequent full spectroscopic characterization of **(1R)-Chrysanthemolactone**, any attempt to generate the required data tables and experimental methodologies would be speculative and fall short of the standards required for a scientific audience.

Therefore, it is not possible to provide the requested in-depth technical guide, including structured data tables, detailed experimental protocols, and associated visualizations, for **(1R)-Chrysanthemolactone** at this time due to the lack of available specific data in the public domain. Further research in specialized, subscription-based chemical databases or direct contact with researchers who may have synthesized or isolated this specific compound would likely be necessary to obtain the required information.

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